

anantin molecular weight and chemical formula

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Compound of Interest

Compound Name: Anantin

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Anantin: A Technical Guide for Researchers

Anantin is a cyclic peptide of microbial origin that has garnered significant interest within the scientific community for its specific antagonism of the atrial natriuretic factor (ANF) receptor. This document provides a comprehensive overview of **anantin**, including its chemical properties, mechanism of action, and detailed experimental protocols relevant to its study.

Core Properties of Anantin

Anantin is a cyclic polypeptide consisting of 17 L-amino acids.[1][2] It was first isolated from the fermentation broth of *Streptomyces coerulescens*. [1] Key quantitative data for **anantin** are summarized in the table below.

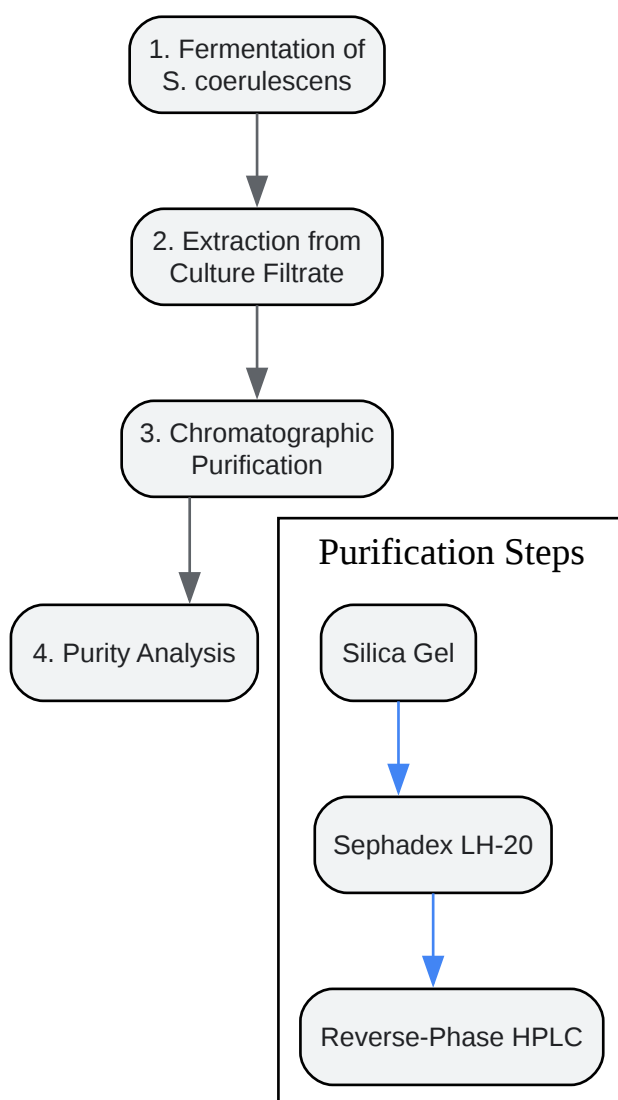
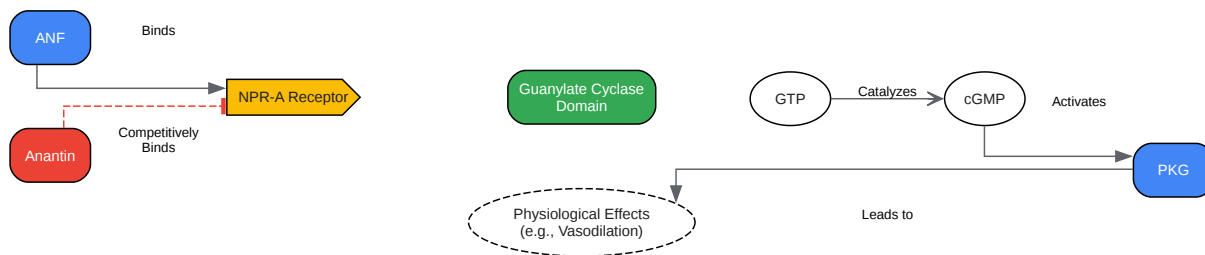
Property	Value	Reference
Molecular Formula	C ₉₀ H ₁₁₁ N ₂₁ O ₂₄	[1]
Molecular Weight	1871.0 g/mol	[1]
CAS Number	133658-45-4	
Dissociation Constant (Kd)	0.61 μM (for bovine adrenal cortex ANF receptors)	[1][2]

Mechanism of Action: Antagonism of the Atrial Natriuretic Factor Receptor A (NPR-A)

Anantin functions as a competitive antagonist of the natriuretic peptide receptor A (NPR-A), also known as the atrial natriuretic factor (ANF) receptor.[1][2] ANF and other natriuretic peptides play a crucial role in regulating blood pressure, blood volume, and electrolyte homeostasis.

The binding of ANF to the extracellular domain of NPR-A induces a conformational change that activates the receptor's intracellular guanylate cyclase domain.[3][4][5] This, in turn, catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP). [3][4][5] cGMP then acts as a second messenger, activating cGMP-dependent protein kinase (PKG), which mediates various downstream physiological effects, including vasodilation and natriuresis.[3][4]

Anantin exerts its antagonistic effect by competitively binding to the NPR-A receptor, thereby preventing the binding of ANF and the subsequent downstream signaling cascade.[1] This leads to an inhibition of ANF-induced cGMP accumulation.[1]



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